

Operational Guide: Safe Disposal and Handling of 2-Chloro-4-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 2-Chloro-4-hydroxybenzaldehyde

CAS No.: 94650-94-9

Cat. No.: B1630457

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Executive Summary & Operational Context

2-Chloro-4-hydroxybenzaldehyde (CAS: 56962-10-8) is a halogenated aromatic intermediate frequently used in pharmaceutical synthesis. While its acute toxicity is moderate, its disposal requires strict adherence to halogenated waste protocols.

The Core Directive: Unlike standard organic waste, this compound contains a chlorine atom on the benzene ring. Improper incineration of halogenated aromatics without specific scrubbing systems can release acidic gases (HCl) and, under specific conditions, toxic dioxins. Therefore, segregation from non-halogenated waste streams is the single most critical operational requirement.

Chemical Profile & Hazard Assessment

Understanding the physicochemical properties is the first step in a self-validating safety protocol. You must treat this compound as both an irritant and an environmental hazard.

Property	Data	Operational Implication
CAS Number	56962-10-8	Use for exact identification on waste tags.
Physical State	Solid (Crystalline Powder)	Dust generation is a primary exposure vector.
Acidity (pKa)	~7.5 (Phenolic OH)	Incompatible with strong bases; forms salts.
Signal Word	WARNING	Requires standard PPE (Nitrile gloves, safety glasses).
Hazard Codes	H315, H319, H335, H412	Irritating to eyes/skin/lungs; Harmful to aquatic life.
Disposal Class	Halogenated Organic	DO NOT mix with general organic solvents (e.g., pure acetone waste).



Expert Insight: The phenolic hydroxyl group makes this compound slightly acidic. While it can be solubilized in basic aqueous solutions, never dispose of it down the drain. The halogen bond is stable and will persist, posing aquatic toxicity risks [1, 2].

Waste Segregation Protocol (The "Golden Rule")

To ensure compliance and safety, you must determine the state of the waste before disposal. Use the following decision logic:

A. Solid Waste (Pure Compound or Contaminated Solids)

- Preferred Method: Keep the compound in its solid state if possible. This reduces the volume of hazardous solvent waste generated.

- Container: Wide-mouth high-density polyethylene (HDPE) jar or the original container if empty.
- Labeling: Must read "Hazardous Waste - Solid, Toxic" with the constituent name clearly listed.

B. Liquid Waste (Reaction Mixtures or Mother Liquors)

- Segregation: Must be placed in the Halogenated Organic Waste carboy.
- Compatibility: Compatible with Dichloromethane (DCM), Chloroform, and Ethyl Acetate.
- Prohibition: Do not mix with strong oxidizers (e.g., Nitric Acid) or strong bases, as exothermic reactions may pressurize the container.

Step-by-Step Disposal Workflow

Phase 1: Preparation & PPE

- Don PPE: Standard nitrile gloves (0.11 mm minimum thickness), lab coat, and safety glasses. If handling large open quantities of powder, use a NIOSH N95 particulate respirator to prevent inhalation (H335).
- Verify Stream: Check that you have access to a "Halogenated Waste" stream.^[1] If your lab combines all organics, ensure the incinerator facility is rated for halogens.

Phase 2: Execution

- Scenario A: Disposing of Excess Solid Reagent
 - Transfer solid directly into a dedicated Solid Hazardous Waste container.
 - Do not dissolve in solvent solely for the purpose of disposal (this increases waste volume and cost).
 - Double-bag contaminated weighing boats or paper towels in clear polyethylene bags before placing them in the solid waste bin.
- Scenario B: Disposing of Reaction Solutions

- Pour the solution into the Halogenated Solvent Waste carboy (typically designated with a specific color tag, often yellow or red depending on institution).
- Critical Step: Record the volume and the specific chemical name ("**2-Chloro-4-hydroxybenzaldehyde**") on the waste tag immediately. Do not use generic terms like "Organic Waste."

Phase 3: Hand-off

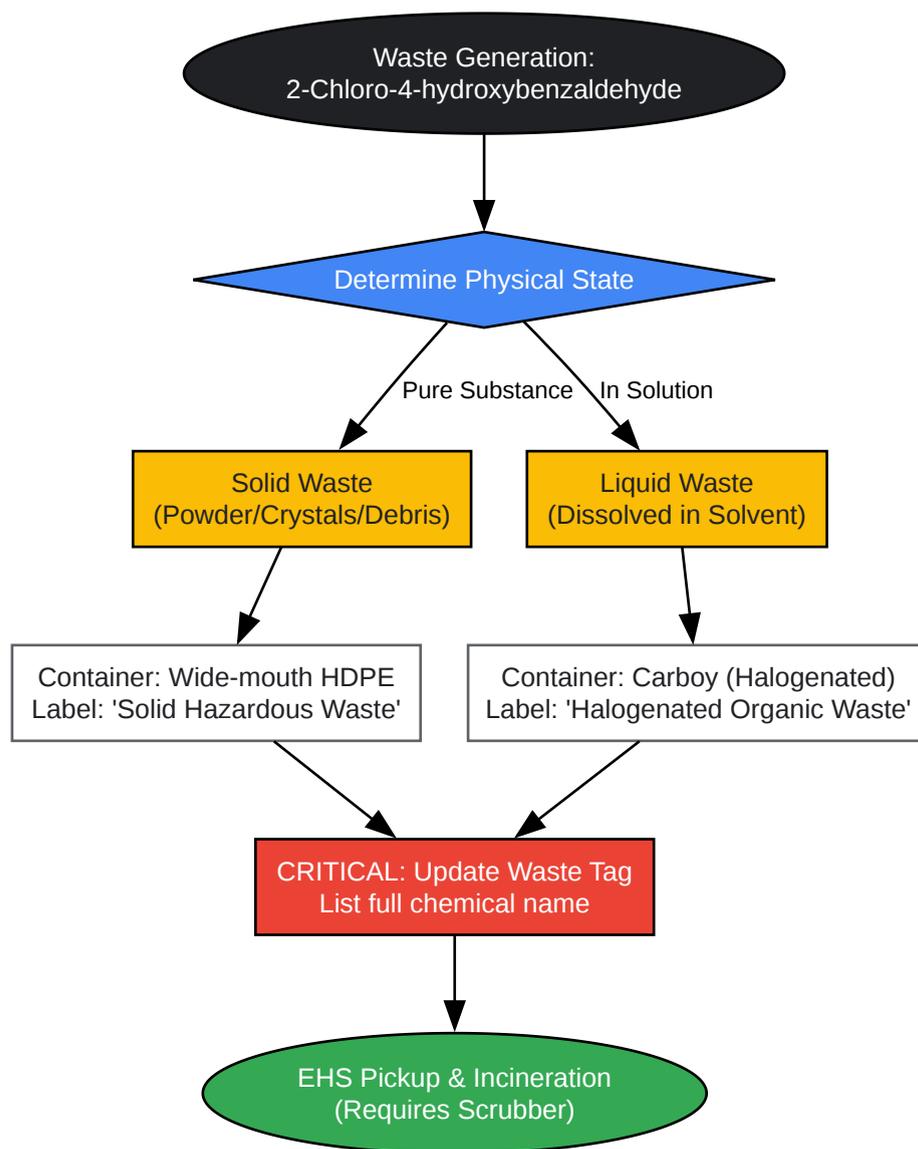
- Seal container tightly (ensure cap liner is intact).
- Wipe the exterior of the container to remove any chemical residue.
- Submit a pickup request to your Environmental Health & Safety (EHS) department.^[1]

Emergency Contingencies (Spill Management)

- Solid Spill:
 - Avoid generating dust.^{[2][3][4]}
 - Scoop up material using a spark-proof scoop or stiff paper.
 - Place material in a hazardous waste bag.^[1]
 - Wipe the area with a damp paper towel (water/ethanol mixture); dispose of the towel as solid hazardous waste.
- Liquid Spill:
 - Absorb with an inert material (vermiculite or spill pads).^[1]
 - Do not use combustible materials like sawdust if strong oxidizers are also present in the spill.
 - Collect in a sealed container and label as "Debris from Spill of [Chemical Name]."

Visual Operational Workflow

The following diagram illustrates the decision logic for disposing of **2-Chloro-4-hydroxybenzaldehyde**.



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Figure 1: Decision tree for the segregation and disposal of halogenated aromatic waste.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 185363, **2-Chloro-4-hydroxybenzaldehyde**. Retrieved from [[Link](#)]

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